

What is the chemical structure of 3-Ethylpyrazin-2(1h)-one?

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Compound of Interest

Compound Name: 3-Ethylpyrazin-2(1h)-one

Cat. No.: B1330158

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An In-depth Technical Guide to 3-Ethylpyrazin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties and synthesis of **3-Ethylpyrazin-2(1H)-one**, a heterocyclic organic compound of interest in various chemical and pharmaceutical research fields. Due to the limited availability of published data, this guide focuses on foundational information regarding its structure and potential synthetic routes, drawing parallels with similar compounds where applicable.

Chemical Structure and Identification

3-Ethylpyrazin-2(1H)-one is a substituted pyrazinone. The core structure consists of a pyrazine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 4. In this specific molecule, an ethyl group is attached at the third carbon atom, and a carbonyl group is present at the second position, leading to the pyrazin-2(1H)-one tautomeric form.

Chemical Structure Diagram:

Caption: Chemical structure of **3-Ethylpyrazin-2(1H)-one**.

Physicochemical Properties

A summary of the available quantitative data for **3-Ethylpyrazin-2(1H)-one** is presented in the table below. This information is crucial for researchers involved in its synthesis, purification, and formulation.

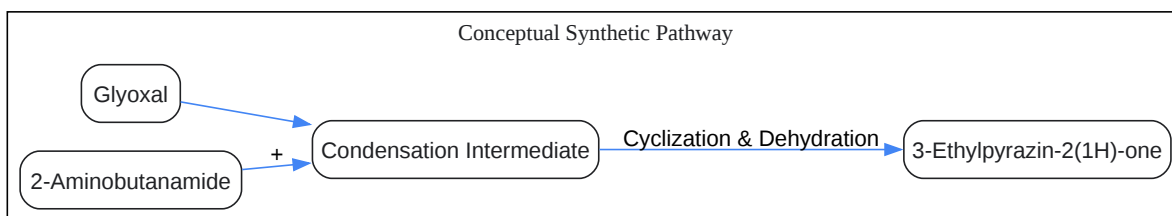
Property	Value	Reference
Molecular Weight	124.14 g/mol	
Melting Point	102-103 °C	
Boiling Point	361.9 °C at 760 mmHg	
Density	1.16 g/cm ³	

Note: Spectroscopic data (NMR, IR, Mass Spectrometry) for **3-Ethylpyrazin-2(1H)-one** is not readily available in public databases. Researchers are advised to perform their own analyses for structural confirmation.

Synthesis of Pyrazinone Derivatives

While a specific, detailed experimental protocol for the synthesis of **3-Ethylpyrazin-2(1H)-one** is not widely published, a general approach can be inferred from the synthesis of analogous compounds, such as 3-phenylpyrazin-2(1H)-one. The synthesis of pyrazinones often involves the condensation of a 1,2-dicarbonyl compound with an alpha-amino amide.

A plausible synthetic pathway for **3-Ethylpyrazin-2(1H)-one** could involve the reaction of 2-aminobutanamide with glyoxal. The general logic for such a synthesis is outlined in the diagram below.



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Caption: A conceptual pathway for the synthesis of **3-Ethylpyrazin-2(1H)-one**.

Note: This proposed pathway is based on established chemical principles for pyrazinone synthesis and has not been experimentally verified from available literature for this specific compound. Optimization of reaction conditions, including solvent, temperature, and catalysts, would be necessary.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research on the specific biological activities, mechanisms of action, and associated signaling pathways for **3-Ethylpyrazin-2(1H)-one**. While some pyrazine derivatives have been investigated for their roles in cellular processes and as potential therapeutic agents, these findings cannot be directly extrapolated to **3-Ethylpyrazin-2(1H)-one** without dedicated experimental studies. Researchers in drug discovery are encouraged to explore the potential pharmacological profile of this compound.

Conclusion

3-Ethylpyrazin-2(1H)-one is a well-defined chemical entity with known basic physical properties. However, there is a notable absence of detailed experimental protocols for its synthesis and a lack of data regarding its biological effects in the public domain. The information provided in this guide serves as a foundational resource for researchers and professionals, highlighting the current knowledge and identifying areas for future investigation. The synthesis of this compound likely follows established routes for pyrazinone formation, offering a starting point for its chemical preparation and subsequent biological evaluation.

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